

In-Depth Technical Guide: Physicochemical Properties of H-Gly-OBzl.TosOH

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **H-Gly-OBzl.TosOH**

Cat. No.: **B056564**

[Get Quote](#)

For researchers, scientists, and professionals in drug development, a precise understanding of the fundamental physicochemical properties of starting materials and intermediates is critical. This guide provides a focused overview of Glycine benzyl ester p-toluenesulfonate salt (**H-Gly-OBzl.TosOH**), a commonly used amino acid derivative.

Physicochemical Data Summary

The essential quantitative data for **H-Gly-OBzl.TosOH** are summarized in the table below for ease of reference and comparison.

Parameter	Value	Reference
Molecular Formula	C16H19NO5S	[1] [2] [3] [4] [5] [6]
Molecular Weight	337.39 g/mol	[1] [2] [4] [6]

Compound Identification and Properties

H-Gly-OBzl.TosOH, also known by its synonyms Benzyl glycinate p-toluenesulfonate salt and Glycine benzyl ester p-toluenesulfonate salt, is a stable, solid form of the glycine benzyl ester. [\[4\]](#) The p-toluenesulfonate (tosylate) counter-ion provides improved handling and stability characteristics compared to the free base.

Logical Relationship Diagram

The following diagram illustrates the direct relationship between the compound's common name and its fundamental physicochemical properties.

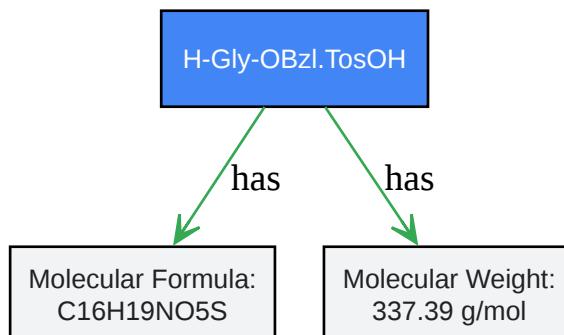


Figure 1. Physicochemical Properties of H-Gly-OBzl.TosOH

[Click to download full resolution via product page](#)

Figure 1. Physicochemical Properties of **H-Gly-OBzl.TosOH**

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. scbt.com [scbt.com]
- 2. Glycine benzyl ester p-toluenesulfonate salt, 99% [cymitquimica.com]
- 3. medchemexpress.com [medchemexpress.com]
- 4. calpaclab.com [calpaclab.com]
- 5. Glycine benzyl ester p-toluenesulfonate salt [chembk.com]
- 6. H-Gly-OBzl-TosOH, China H-Gly-OBzl-TosOH Selling, Selling China H-Gly-OBzl-TosOH, GL Biochem (Shanghai) Ltd. [chemnet.com]
- To cite this document: BenchChem. [In-Depth Technical Guide: Physicochemical Properties of H-Gly-OBzl.TosOH]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b056564#h-gly-obzl-tosoh-molecular-weight-and-formula\]](https://www.benchchem.com/product/b056564#h-gly-obzl-tosoh-molecular-weight-and-formula)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com